

Proper Disposal Procedures for Research Compound J 147

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Compound of Interest

Compound Name: JE-2147

Cat. No.: B1672827

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Important Note: No specific information was found for a compound designated "**JE-2147**." The following information is for the research compound J 147, based on the available Safety Data Sheet (SDS). It is crucial to verify the identity of your compound before proceeding with any handling or disposal procedures.

This guide provides essential safety and logistical information for the proper disposal of the research compound J 147, intended for researchers, scientists, and drug development professionals. The following procedures are based on general hazardous waste disposal protocols and specific information from the J 147 Safety Data Sheet.

Safety and Handling Precautions

J 147 is a potent pharmaceutically active ingredient, and its toxicological properties have not been thoroughly investigated[1]. Therefore, it should be handled with care. The material may be irritating to the mucous membranes, upper respiratory tract, eyes, and skin. It may also cause allergic respiratory or skin reactions and could be harmful if inhaled, ingested, or absorbed through the skin[1].

Personal Protective Equipment (PPE) when handling J 147:

- Respirator: A NIOSH-approved self-contained breathing apparatus or respirator is recommended, especially when engineering controls like local exhaust ventilation are insufficient[1].

- **Gloves:** Wear appropriate protective gloves to prevent skin exposure[1][2].
- **Eye Protection:** Use protective eyeglasses or chemical safety goggles[1][2].
- **Other Protective Clothing:** For larger quantities, a plastic apron, sleeves, and boots are advisable[2].

Quantitative Data Summary

Property	Value	Source
CAS Number	1146963-51-0	[1]
Physical State	Solid (powder)	[2]
Solubility	Insoluble in water	[2]
Flash Point	No data available	[1]
Autoignition Temp.	No data available	[1]
Toxicity	Substance not fully tested	[1]

Step-by-Step Disposal Procedure

The disposal of J 147 must be conducted in a manner consistent with federal, state, and local regulations[2]. As a laboratory chemical waste, it should be managed as hazardous waste from the moment it is designated for disposal[3].

- **Containerization:**
 - Use a suitable, leak-proof container with a secure screw cap for waste collection[3][4]. The container must be compatible with the chemical.
 - If the original container is failing, transfer the waste to a new, appropriate container[3].
 - For spill cleanup, vacuum or sweep up the material and place it into a suitable disposal container[2]. Avoid generating dust[1][2].
- **Labeling:**

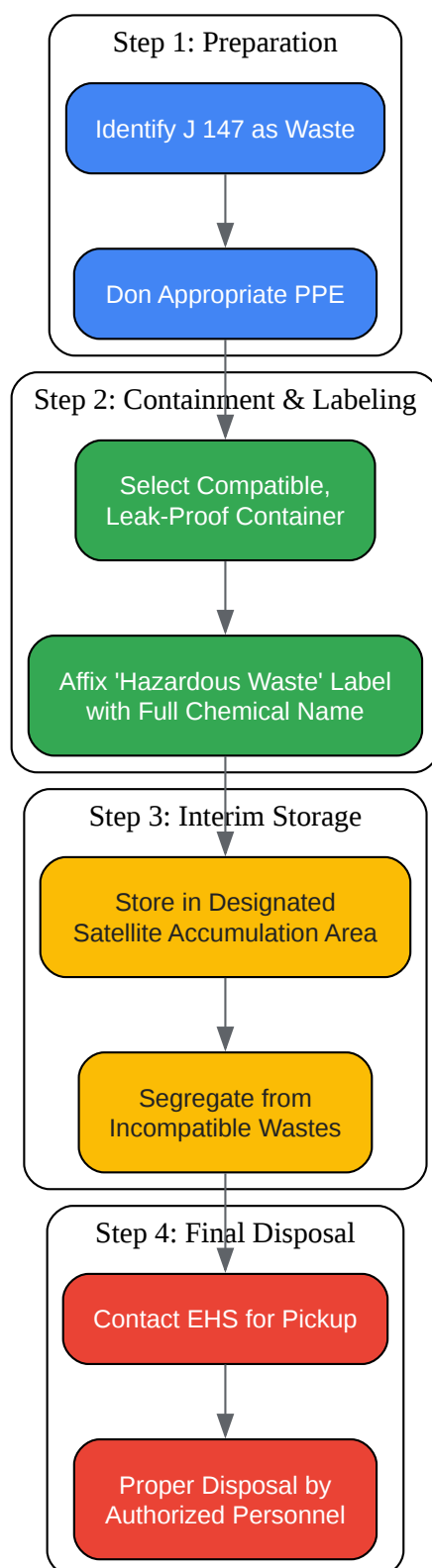
- Affix a "Hazardous Waste" label to the container[3].
- The label must include the complete chemical name ("J 147") in English; abbreviations or chemical formulas are not acceptable[3].
- Fill out all required information on the label, including the generator's name and contact information, and the date accumulation started[5].
- Storage:
 - Store the hazardous waste container in a designated satellite accumulation area[6].
 - Keep the container closed except when adding waste[3].
 - Segregate the waste from other incompatible materials[3].
 - Store containers in secondary containment, such as a tray, to contain any potential leaks[5].
- Disposal Request:
 - Contact your institution's Environmental Health and Safety (EHS) department to schedule a waste pickup[3][6].
 - Follow your institution's specific procedures for requesting a hazardous waste pickup, which may involve an online form[5].

Under no circumstances should J 147 or any other chemical waste be disposed of down the drain[3].

Experimental Protocols Cited

The provided information does not contain detailed experimental protocols for the disposal of J 147. The procedures outlined are based on standard hazardous waste management guidelines. For specific protocols, consult your institution's EHS department.

Visualizations



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Caption: Workflow for the proper disposal of J 147.

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